

Umbralisib Dosage for In Vivo Animal Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Umbralisib*

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Abstract

This document provides detailed application notes and protocols for determining the appropriate dosage of **umbralisib** (Ukoniq™), a dual inhibitor of phosphoinositide 3-kinase delta (PI3Kδ) and casein kinase 1 epsilon (CK1ε), for in vivo animal studies. The information compiled herein is intended to guide researchers in designing preclinical studies to evaluate the efficacy and safety of **umbralisib** in various animal models of lymphoma and other relevant disease states. The provided data on dosages from toxicology, reproductive, and pharmacokinetic studies, along with detailed experimental protocols, will aid in the effective planning and execution of animal research.

Introduction

Umbralisib is an oral kinase inhibitor that has been investigated for the treatment of various hematological malignancies.^{[1][2]} It selectively targets PI3Kδ, a key component of the B-cell receptor signaling pathway, and CK1ε, which is implicated in the pathogenesis of cancer cells.^{[1][3][4]} Preclinical in vivo studies are essential for evaluating the therapeutic potential and safety profile of **umbralisib** before clinical translation. Establishing the correct dosage is a critical step in these studies to ensure meaningful and reproducible results. This document summarizes known dosages from various animal studies and provides generalized protocols for administration and experimental design.

Umbralisib Dosage in Animal Studies

The selection of an appropriate **umbralisib** dosage for in vivo studies is dependent on the animal model, the type of study (e.g., efficacy, toxicology, pharmacokinetics), and the specific research question. The following tables summarize reported oral dosages of **umbralisib** in different animal species.

Table 1: Umbralisib Dosages in Rodent Models

Animal Model	Study Type	Route of Administration	Dosage	Key Findings	Reference
Mouse	Embryo-Fetal Development	Oral	100, 200, 400 mg/kg/day	Malformations observed at ≥ 200 mg/kg/day. 100 mg/kg/day exposure is approximately equivalent to the human exposure at 800 mg.	[5]
Rat	Acute Toxicity	Oral	LD50: 3320 mg/kg	Determination of lethal dose.	[1]
Rat	Pharmacokinetics	Oral	80 mg/kg	Tmax of approximately 3.67 hours.	[6]

Table 2: Umbralisib Dosages in Non-Rodent Models

Animal Model	Study Type	Route of Administration	Dosage	Key Findings	Reference
Rabbit	Embryo-Fetal Development	Oral	30, 100, 300 mg/kg/day	Maternal toxicity and reduced fetal weights at 300 mg/kg/day.	[5]
Dog	Repeat-Dose Toxicology	Oral	≥100 mg/kg	Adverse findings in male reproductive organs.	

Experimental Protocols

Formulation and Administration of Umbralisib for Oral Gavage in Rodents

This protocol describes a general method for preparing an **umbralisib** suspension for oral administration to rodents.

Materials:

- **Umbralisib** powder
- Vehicle (e.g., 0.5% w/v carboxymethylcellulose [CMC] in water, 1% methylcellulose/0.4% Tween 80)
- Mortar and pestle or homogenizer
- Balance
- Graduated cylinder or volumetric flask

- Stir plate and stir bar
- Oral gavage needles (appropriate size for the animal)
- Syringes

Procedure:

- Calculate the required amount of **umbralisib** and vehicle based on the desired concentration and the number of animals to be dosed.
- Weigh the appropriate amount of **umbralisib** powder.
- If necessary, triturate the **umbralisib** powder in a mortar and pestle to a fine consistency.
- In a suitable container, add a small amount of the vehicle to the **umbralisib** powder to create a paste.
- Gradually add the remaining vehicle while continuously stirring or homogenizing to ensure a uniform suspension.
- Place the container on a stir plate and stir the suspension for a sufficient time to ensure homogeneity before each dosing.
- Draw the required volume of the suspension into a syringe fitted with an appropriately sized oral gavage needle.
- Administer the suspension to the animal via oral gavage. Ensure the gavage needle is correctly placed to avoid injury. The volume administered will depend on the animal's weight and the target dose.

General Protocol for In Vivo Efficacy Studies in a Mouse Xenograft Model of Lymphoma

This protocol provides a general framework for conducting an efficacy study of **umbralisib** in a subcutaneous lymphoma xenograft model.

Materials and Animals:

- Immunocompromised mice (e.g., NOD/SCID, NSG)
- Lymphoma cell line (e.g., a human B-cell lymphoma line)
- Matrigel or other appropriate extracellular matrix
- **Umbralisib** suspension (prepared as in 3.1)
- Calipers
- Animal balance

Procedure:

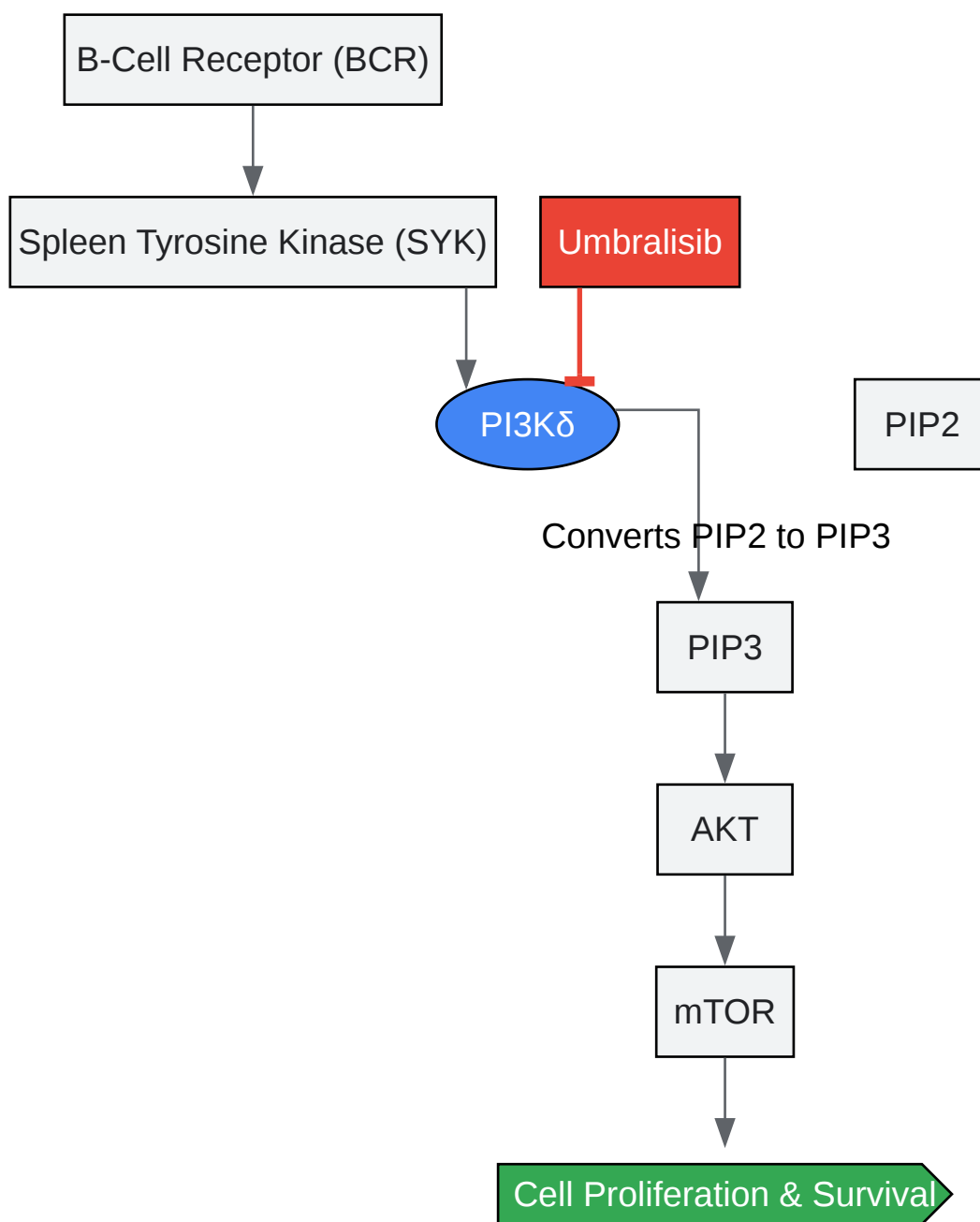
- Cell Culture and Implantation:
 - Culture the lymphoma cells under appropriate conditions.
 - On the day of implantation, harvest the cells and resuspend them in a suitable medium, often mixed with Matrigel, at the desired concentration.
 - Subcutaneously inject the cell suspension into the flank of each mouse.
- Tumor Growth and Randomization:
 - Monitor the mice regularly for tumor growth.
 - Once the tumors reach a predetermined size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Treatment Administration:
 - Administer **umbralisib** orally to the treatment group at the desired dosage and schedule (e.g., once daily).
 - Administer the vehicle alone to the control group following the same schedule.
- Monitoring and Data Collection:

- Measure tumor volume using calipers at regular intervals (e.g., 2-3 times per week).
Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Monitor the body weight and general health of the animals throughout the study.
- Endpoint and Analysis:
 - The study may be terminated when tumors in the control group reach a specific size, or at a predetermined time point.
 - At the end of the study, euthanize the animals and excise the tumors for further analysis (e.g., weight, histology, biomarker analysis).
 - Analyze the data to determine the effect of **umbralisib** on tumor growth.

Signaling Pathways and Experimental Workflows

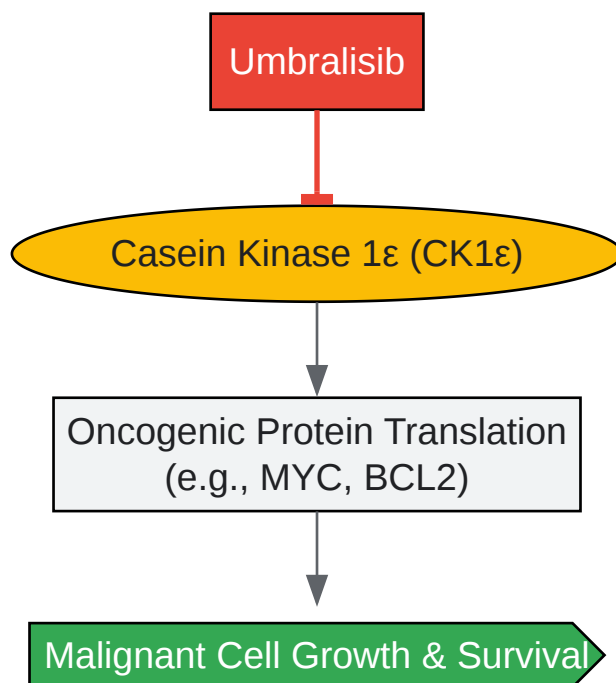
Signaling Pathways Inhibited by Umbralisib

Umbralisib exerts its therapeutic effects by inhibiting the PI3K δ and CK1 ϵ signaling pathways, which are crucial for the proliferation and survival of malignant B-cells.



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PI3Kδ Signaling Pathway Inhibition by **Umbralisib**.

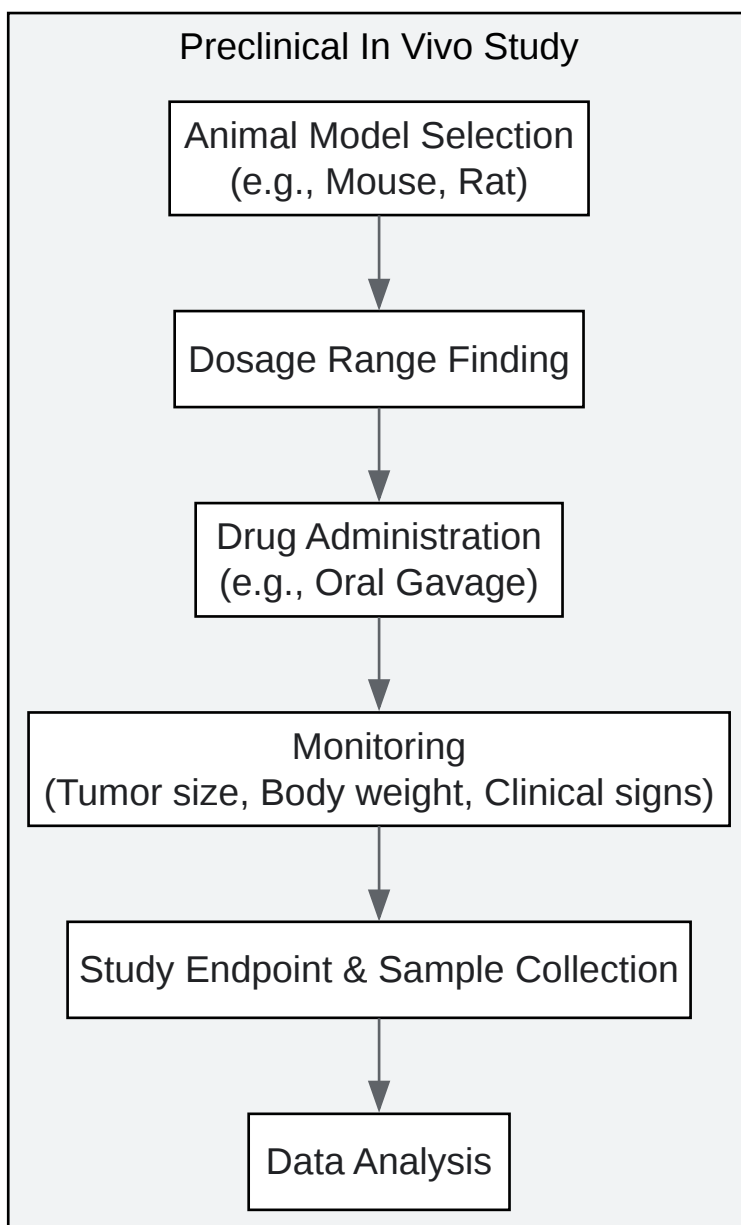


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CK1ε Signaling Pathway Inhibition by **Umbralisib**.

Experimental Workflow for In Vivo Studies

The following diagram illustrates a typical workflow for conducting in vivo animal studies with **umbralisib**.



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General Workflow for **Umbralisib** In Vivo Studies.

Conclusion

The successful implementation of in vivo animal studies with **umbralisib** relies on the careful selection of appropriate dosages and the adherence to well-defined experimental protocols. The information provided in these application notes serves as a valuable resource for researchers to design and conduct robust preclinical investigations into the therapeutic

potential of **umbralisib**. It is crucial to consider the specific aims of the study and the characteristics of the animal model when determining the optimal dosage regimen. Further dose-ranging and toxicology studies may be necessary to refine the dosage for specific experimental contexts.

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